

WHI-P 154: Solubility and Stock Solution

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Compound Focus: Whi-P154

CAS No.: 211555-04-3

Cat. No.: S547978

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The quantitative data for preparing a standard stock solution of WHI-P 154 in DMSO is summarized in the table below.

Parameter	Specification
Solubility in DMSO [1] [2]	75 mg/mL
Molar Concentration [2]	199.36 mM
Purity [1] [2]	≥ 99%

Key Notes:

- Water and Ethanol Insoluble:** WHI-P 154 is reported to be insoluble in water and ethanol, making DMSO the preferred solvent for creating stock solutions [2].
- Moisture-Sensitive:** The solubility in DMSO can be reduced by moisture-absorbing DMSO. It is crucial to use fresh, anhydrous DMSO for dissolution [2].

Troubleshooting Guide: Solubility Issues

Here are solutions to common problems researchers encounter when working with WHI-P 154.

Problem: The compound won't fully dissolve in DMSO.

- **Confirm Solvent Freshness:** Ensure the DMSO is fresh and anhydrous. Old or hydrated DMSO significantly reduces solubility [2].
- **Gentle Warming:** Briefly warm the tube to **37°C** in a water bath, followed by vigorous vortexing. Avoid excessive heating.
- **Sonication:** Use a **water bath sonicator** for 5-10 minutes to help disperse the compound and break up small aggregates [3].

Problem: The solution precipitates upon dilution in aqueous buffers.

- **Sequential Dilution:** Do not add the stock solution directly to a large volume of buffer. First, make a small, intermediate dilution in DMSO, then add this gradually to your aqueous buffer while vortexing.
- **Use of Solubilizing Agents:** For cell-based assays, you may include solubilizing agents in your buffer. **Poloxamers** (e.g., Parteck PLX 188) can enhance dissolution rates [4].

Problem: Need an alternative for in vivo studies.

- **Ready-to-Use Formulation:** A validated formulation for animal studies is a clear solution containing **30% propylene glycol, 5% Tween 80, and 65% D5W** at a concentration of 30 mg/mL [2].

Experimental Protocol: Enhanced Solubilization for Demanding Applications

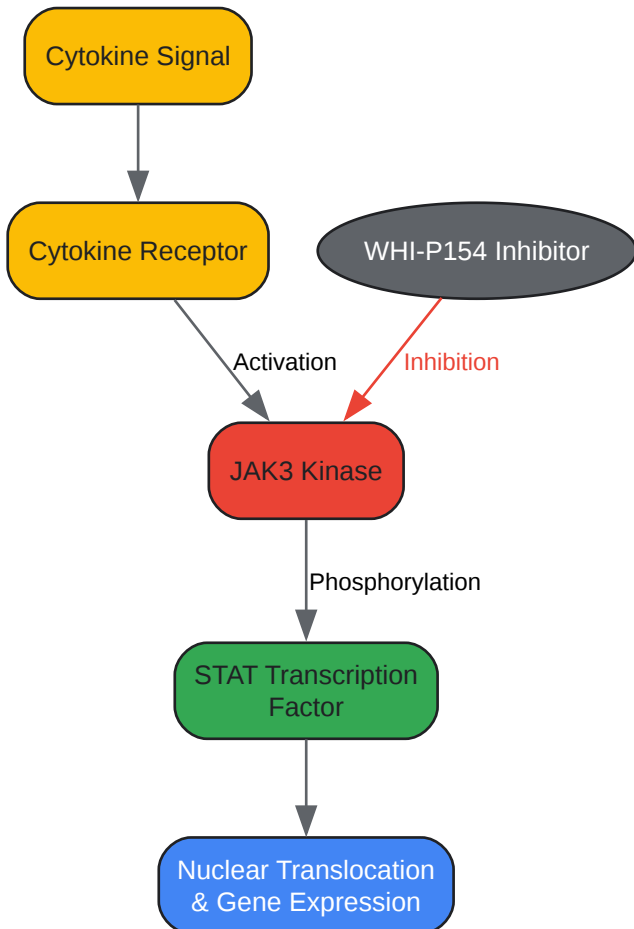
For experiments requiring high concentrations or where precipitation is a persistent issue, this enhanced protocol incorporating high-frequency sonication can be effective [3].

- **Preparation:** Place the required mass of WHI-P 154 in a microtube.
- **Initial Solvation:** Add a small volume of fresh, anhydrous DMSO to achieve a concentration higher than your target (e.g., 100 mg/mL).
- **Vortex:** Vortex the mixture for 30 seconds.
- **Sonication:** Subject the tube to **high-frequency sonication** in a water bath for 10-15 minutes.
- **Final Dilution:** If necessary, add more DMSO with gentle vortexing to reach the final desired concentration and volume (e.g., 75 mg/mL).
- **Inspection:** Visually inspect the solution to ensure it is clear and particulate-free.

Pathway and Workflow Diagrams

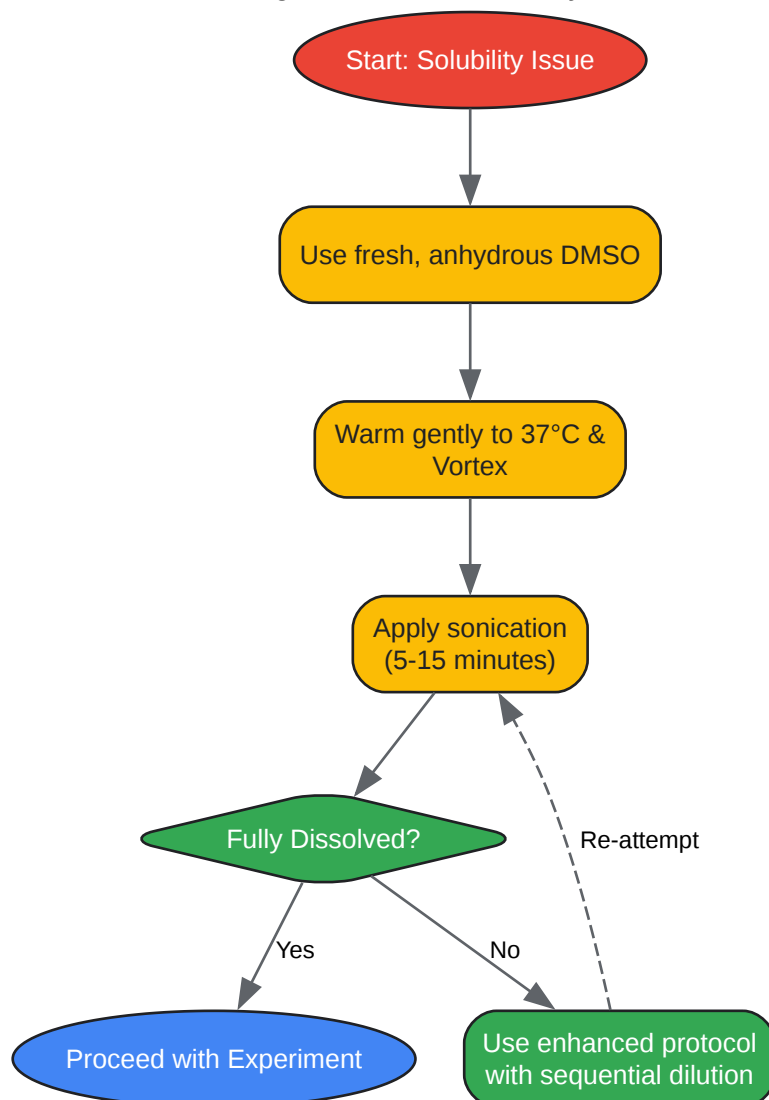
The following diagrams illustrate the primary signaling pathway inhibited by WHI-P 154 and the experimental workflow for resolving its solubility issues.

WHI-P154 Inhibits JAK3/STAT Signaling



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Troubleshooting WHI-P154 Solubility Workflow



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Key Takeaways

- **Standard Stock is Straightforward:** A 75 mg/mL (199.36 mM) stock solution in DMSO is standard for *in vitro* work [1] [2].
- **DMSO Quality is Critical:** The most common cause of solubility failure is the use of old or hydrated DMSO. Always use a fresh, sealed bottle [2].
- **Sonication is a Powerful Tool:** High-frequency sonication is a proven method to aid in the solubilization of challenging compounds like membrane proteins and can be effectively applied to WHI-P 154 [3].

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